

Certificate of analysis and reference material for DL-3-phenyllactic Acid-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DL-3-phenyllactic Acid-d3*

Cat. No.: *B12360300*

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A Comparative Guide to DL-3-Phenyllactic Acid-d3 as a Reference Material

For researchers, scientists, and drug development professionals engaged in metabolic studies, bioanalytical assays, and pharmacokinetic research, the choice of an appropriate internal standard is paramount for achieving accurate and reproducible results. This guide provides a comprehensive comparison of **DL-3-phenyllactic Acid-d3**, a deuterated stable isotope-labeled (SIL) internal standard, with its non-deuterated counterparts, DL-3-phenyllactic acid, D-(+)-3-phenyllactic acid, and L-(-)-3-phenyllactic acid.

Product Comparison

DL-3-phenyllactic Acid-d3 serves as an ideal internal standard for the quantification of 3-phenyllactic acid in various biological matrices using mass spectrometry-based methods. Its key advantage lies in its identical chemical properties and chromatographic behavior to the endogenous analyte, while its mass shift allows for clear differentiation and accurate quantification.

Feature	DL-3-phenyllactic Acid-d3	DL-3-phenyllactic Acid	D-(+)-3-phenyllactic Acid	L-(-)-3-phenyllactic Acid
CAS Number	490034-49-6[1]	828-01-3[2]	7326-19-4	20312-36-1
Molecular Formula	C ₉ H ₇ D ₃ O ₃ [1]	C ₉ H ₁₀ O ₃ [2]	C ₉ H ₁₀ O ₃	C ₉ H ₁₀ O ₃
Molecular Weight	169.19 g/mol [1]	166.17 g/mol [2]	166.17 g/mol	166.17 g/mol
Typical Purity	>95% (HPLC)[3]	≥98% (GC)[4]	98%	98%
Primary Use	Internal Standard for Mass Spectrometry	Analytical Standard, Research Chemical	Chiral Building Block, Research Chemical	Research Chemical
Storage	-20°C[3]	2-8°C[4]	Room Temperature	Room Temperature
Suppliers	Clearsynth, LGC Standards	Sigma-Aldrich, MedChemExpress	Sigma-Aldrich	Sigma-Aldrich

Certificate of Analysis Overview

A Certificate of Analysis (CoA) for a reference material provides critical information regarding its identity, purity, and quality. While a specific CoA for **DL-3-phenyllactic Acid-d3** is typically provided upon purchase, a representative CoA for a high-quality reference standard will include the following:

- **Product Information:** Product name, catalog number, CAS number, molecular formula, and molecular weight.
- **Physical Properties:** Appearance, melting point, and solubility.
- **Analytical Data:** Results from various analytical techniques such as:
 - **Purity by HPLC/GC:** Typically >98% for non-deuterated standards.

- Identity by ^1H NMR and ^{13}C NMR: To confirm the chemical structure.
- Mass Spectrometry: To confirm the molecular weight and isotopic enrichment for deuterated standards.
- Optical Rotation: For chiral compounds like D-(+) and L-(-)-3-phenyllactic acid. For example, D-(+)-3-phenyllactic acid has a specific rotation of $[\alpha]_{20/D} +19^\circ$, $c = 1$ in ethanol.
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Experimental Protocols

The use of **DL-3-phenyllactic Acid-d3** as an internal standard is prevalent in quantitative analytical methods, particularly those employing High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) coupled with Mass Spectrometry (MS).

Quantification of Phenyllactic Acid in Biological Samples using HPLC-MS

This protocol outlines a general procedure for the quantification of 3-phenyllactic acid in a biological matrix (e.g., plasma, urine, or cell culture supernatant) using **DL-3-phenyllactic Acid-d3** as an internal standard.

a. Sample Preparation (Protein Precipitation & Extraction):

- To 100 μL of the biological sample, add 10 μL of a known concentration of **DL-3-phenyllactic Acid-d3** solution (internal standard).
- Add 400 μL of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase.

b. HPLC Conditions:

- Column: A C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m) is commonly used.
- Mobile Phase: A gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Column Temperature: 40°C.

c. Mass Spectrometry Conditions (Triple Quadrupole):

- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - 3-Phenyllactic Acid: Precursor ion (m/z) 165.1 \rightarrow Product ion (m/z) 71.1
 - **DL-3-phenyllactic Acid-d3** (Internal Standard): Precursor ion (m/z) 168.1 \rightarrow Product ion (m/z) 74.1
- Data Analysis: The concentration of 3-phenyllactic acid in the sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve constructed with known concentrations of the non-deuterated standard.

Chiral Separation of Phenyllactic Acid Enantiomers by HPLC

For studies requiring the separation and quantification of D- and L- enantiomers of 3-phenyllactic acid, a chiral HPLC method is necessary.

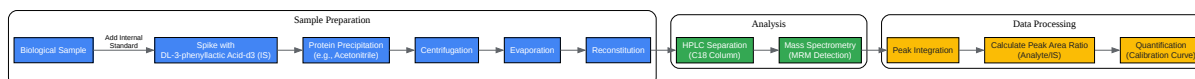
a. Chromatographic Conditions:

- Column: Chiral stationary phase column, such as one based on cellulose tris-(4-methyl benzoate) (e.g., Chiralcel OJ-H).^[5]

- Mobile Phase: A mixture of hexane and isopropanol (e.g., 90:10 v/v) with 0.1% trifluoroacetic acid.[5]
- Flow Rate: 0.5 mL/min.[5]
- Detection: UV at 261 nm.[5]

Visualizing the Analytical Workflow

The following diagram illustrates the typical workflow for a quantitative analysis using a deuterated internal standard.

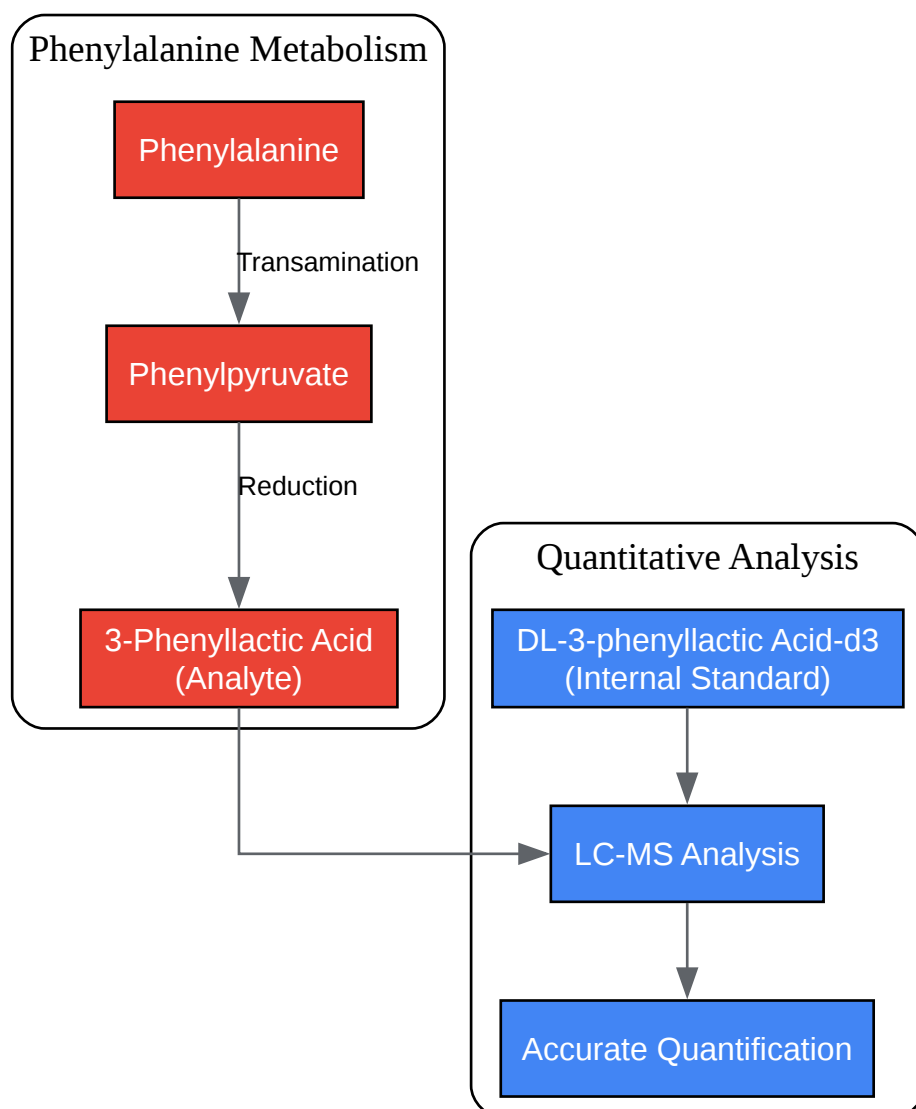


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Caption: Workflow for quantitative analysis of 3-phenyllactic acid.

Signaling Pathways and Logical Relationships

In metabolic studies, 3-phenyllactic acid is a product of phenylalanine metabolism. The use of **DL-3-phenyllactic Acid-d3** as an internal standard is crucial for accurately tracking the flux through this pathway under various physiological or pathological conditions.



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Caption: Phenylalanine metabolism and its quantification.

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- To cite this document: BenchChem. [Certificate of analysis and reference material for DL-3-phenyllactic Acid-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12360300#certificate-of-analysis-and-reference-material-for-dl-3-phenyllactic-acid-d3]

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